

# Commercial availability and suppliers of 2-Chloroethyl methacrylate

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## Compound of Interest

Compound Name: 2-Chloroethyl methacrylate

Cat. No.: B158982

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An In-depth Technical Guide to **2-Chloroethyl Methacrylate**: Commercial Availability, Properties, and Applications

For researchers, scientists, and drug development professionals, **2-Chloroethyl methacrylate** (CEMA) is a versatile monomer with significant potential in polymer science and material development. Its dual functionality, featuring a polymerizable methacrylate group and a reactive chloroethyl group, allows for the synthesis of a wide array of functional polymers with tailored properties. This guide provides a comprehensive overview of its commercial availability, technical specifications, and key experimental protocols.

## Commercial Availability and Suppliers

**2-Chloroethyl methacrylate** is readily available from several chemical suppliers in various quantities and purities. The following table summarizes the offerings from prominent vendors.

Supplier	Product Number/SKU	Purity	Stabilizer	Available Quantities
Sigma-Aldrich	AMBH97BA09CD	98%	Not Specified	1 g, 5 g, 10 g, 25 g <a href="#">[1]</a>
Thermo Scientific Chemicals (formerly Alfa Aesar)	AAA1775922 / ALF-L09783	97%	400-600ppm hydroquinone	10 g, 50 g <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Benchchem	B158982	Not Specified	Not Specified	Inquire for details
Meryer Chemical Technology Co., Ltd.	Not Specified	Not Specified	Not Specified	Inquire for details <a href="#">[5]</a>
Energy Chemical	Not Specified	Not Specified	Not Specified	Inquire for details <a href="#">[5]</a>
Nanjing Chemlin Chemical Co., Ltd.	Not Specified	Not Specified	Not Specified	Inquire for details <a href="#">[5]</a>
Shandong Xiya Chemical Co., Ltd.	Not Specified	Not Specified	Not Specified	Inquire for details <a href="#">[5]</a>
Covalent Chemical	Not Specified	Not Specified	Not Specified	Bulk and LTL quantities <a href="#">[6]</a>

## Technical Specifications

The physical and chemical properties of **2-Chloroethyl methacrylate** are summarized in the table below. These specifications are crucial for designing and executing experiments.

Property	Value	Source
CAS Number	1888-94-4	<a href="#">[5]</a>
Molecular Formula	C6H9ClO2	<a href="#">[5]</a>
Molecular Weight	148.59 g/mol	<a href="#">[5]</a> <a href="#">[7]</a>
Appearance	Clear colorless to light yellow liquid	<a href="#">[2]</a> <a href="#">[4]</a>
Melting Point	-38°C	<a href="#">[4]</a>
Boiling Point	59-60°C at 8 mmHg	<a href="#">[4]</a>
Density	~1.1635 g/mL	<a href="#">[4]</a>
Refractive Index	1.4510	<a href="#">[4]</a>
Flash Point	170°C	<a href="#">[4]</a>
Storage Temperature	2-8°C, sealed in dry conditions	<a href="#">[4]</a>
Solubility	Immiscible with water	<a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

The unique structure of **2-Chloroethyl methacrylate** lends itself to various polymerization and modification reactions. Detailed below are protocols for its synthesis and polymerization.

### Synthesis of 2-(2-Benzothiazolylthio)ethyl Methacrylate Derivatives

This protocol describes a nucleophilic substitution reaction where **2-Chloroethyl methacrylate** is a key reactant.

Materials:

- 2-mercaptopbenzothiazole or 6-ethoxy-2-mercaptopbenzothiazole
- Sodium bicarbonate (NaHCO3)

- Dimethylformamide (DMF)
- **2-Chloroethyl methacrylate**
- 5% Sodium hydroxide (NaOH) aqueous solution
- Diethyl ether
- Magnesium sulfate (MgSO<sub>4</sub>)

Procedure:

- In a reaction flask, combine 2-mercaptobenzothiazole (28 mmol) and sodium bicarbonate (28.5 mmol) in 10 mL of dimethylformamide.
- Heat the mixture to 60°C.
- Add **2-chloroethyl methacrylate** (29 mmol) dropwise to the reaction mixture.
- Reflux the reaction medium overnight.
- After cooling, wash the reaction mixture with a 5% aqueous solution of NaOH and extract with diethyl ether.
- Separate the top organic layer, dry it over MgSO<sub>4</sub>, filter, and remove the solvent under vacuum to yield the final product.[8]

## Radical Polymerization of 2-Chloroethyl Methacrylate

This protocol details the homopolymerization of CEMA via a conventional free-radical polymerization method.

Materials:

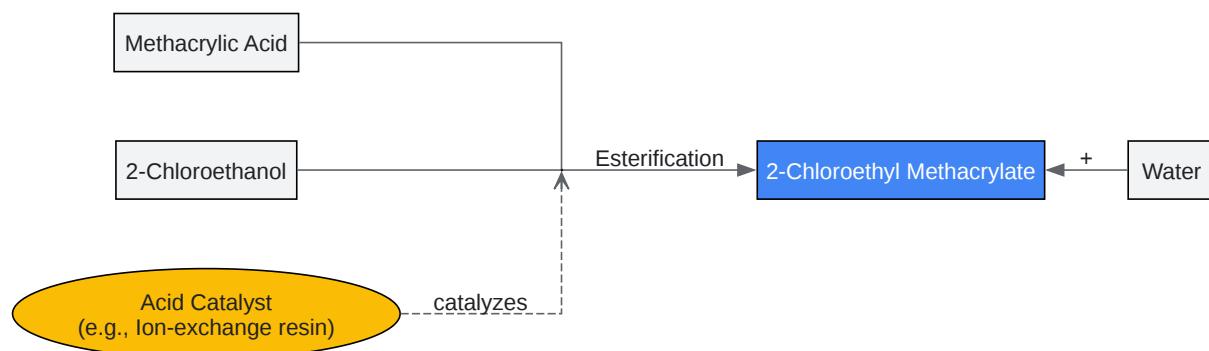
- **2-Chloroethyl methacrylate** (CEMA)
- Tetrahydrofuran (THF)
- Benzoyl peroxide (BPO) as initiator

**Procedure:**

- The homopolymerization of CEMA is conducted in a solution of tetrahydrofuran.
- The reaction is initiated using benzoyl peroxide (BPO).
- The polymerization is carried out at 60°C under an inert atmosphere to prevent oxygen from inhibiting the radical process.<sup>[7]</sup>
- This method has been reported to yield **poly(2-chloroethyl methacrylate)** with a high yield of 85.6% and a molecular weight of 67.0 kDa.<sup>[7]</sup>

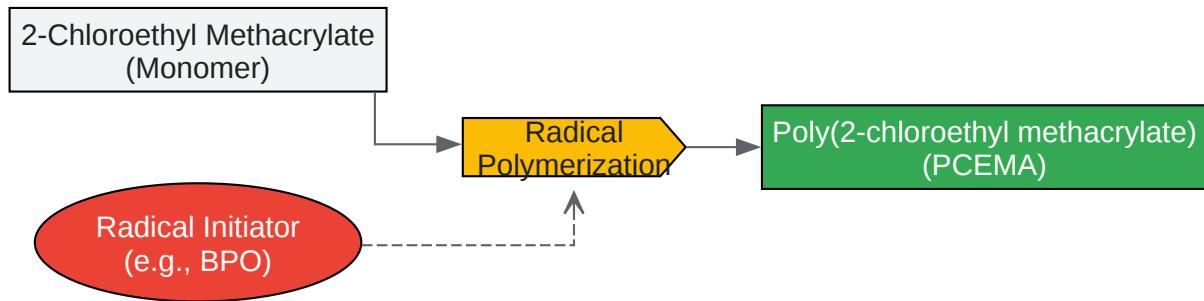
## Reaction Workflows

The following diagrams illustrate the key reaction pathways involving **2-Chloroethyl methacrylate**.



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Caption: Synthesis of **2-Chloroethyl Methacrylate** via Esterification.

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Caption: Free-Radical Polymerization of **2-Chloroethyl Methacrylate**.

## Safety and Handling

**2-Chloroethyl methacrylate** is classified as toxic if swallowed or inhaled and can cause serious eye damage.<sup>[9]</sup> It is essential to handle this chemical with appropriate personal protective equipment, including nitrile gloves, safety goggles, and a lab coat, and to work within a fume hood to prevent inhalation of vapors.<sup>[7]</sup> Store the compound in a dry, well-ventilated place at 2-8°C, away from light and oxidizing agents.<sup>[7]</sup> Always consult the Safety Data Sheet (SDS) provided by the supplier for complete safety information.

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## References

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- 2. 2-Chloroethyl methacrylate, 97%, stab. with 400-600ppm hydroquinone 50 g | Request for Quote [thermofisher.com]
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